

tricosane phase change material performance comparison

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Compound Focus: Tricosane

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Documented Performance of Tricosane PCM

The table below summarizes key experimental findings for **Tricosane** as a Phase Change Material (PCM) from various applications.

Application Context	Key Performance Findings	Supporting Experimental Data	Citation
Hot Water Thermal Energy Storage	Doubled the hot-water discharge time at 45°C compared to tanks without PCM. Configuration: Hot water storage tank. Comparison: Against a sensible heat storage system (water-only tank). [1]	Electronic Cooling (with heat pipes)	Reduced fan power consumption by 46% and achieved a 12.3°C lower average heater temperature. Configuration: PCM (Tricosane) integrated with heat pipes for electronic cooling. Comparison: Against an active cooling system without PCM. [2]
Electronic Cooling (nano-enhanced composite)	A 25.75% reduction in evaporator temperature was achieved with a Tricosane and 1% volume Al₂O₃ nanocomposite. Configuration: Nano-enhanced PCM integrated with heat pipes. Comparison: Against a conventional cooling system (without nano-enhancement). [2]		

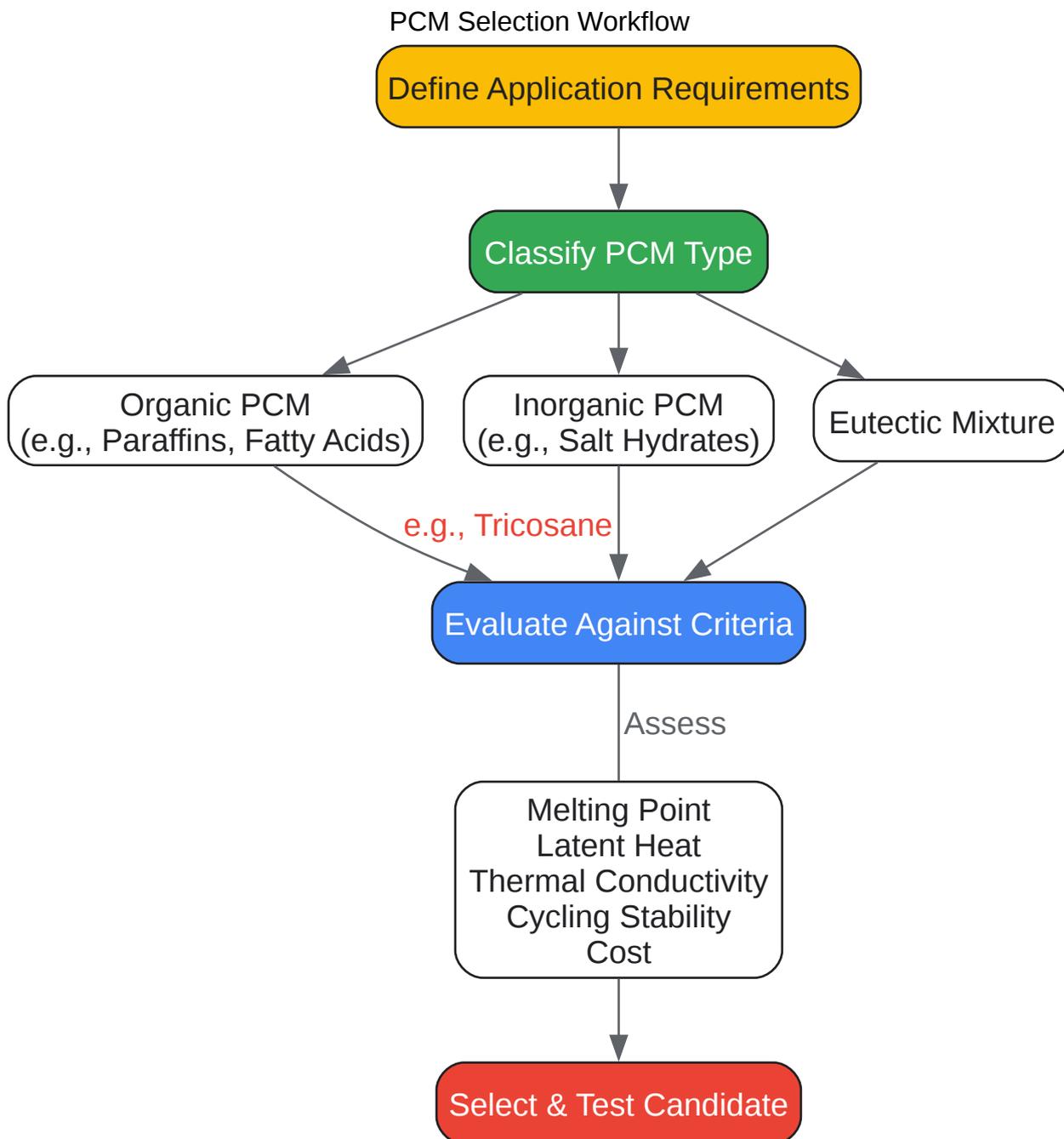
Experimental Protocols & Material Properties

For researchers looking to replicate or understand these studies, here are the methodologies and material properties related to **Tricosane** PCM.

- **General PCM Selection Criteria:** A suitable PCM should possess a melting point in the desired operating range, **high latent heat of fusion**, high thermal conductivity, chemical stability, and minimal supercooling [3].
- **Thermophysical Properties of Tricosane Nano-emulsion:** One study created a water-based nano-emulsion of **Tricosane** and measured its properties over **20–60°C** [4].
 - **Methodology:** Measured particle size distribution, dynamic viscosity, thermal conductivity, and specific heat.
 - **Key Findings:** Thermophysical properties were strongly affected by the phase change. Dynamic viscosity was higher with increased PCM mass fraction and was lower during heating than cooling. Thermal conductivity increased considerably within the phase change temperature range.
- **Integration with Heat Pipes for Cooling:** The high-level experimental setup for electronic cooling involving **Tricosane** often includes [2]:
 - **Components:** A heat sink filled with **Tricosane** PCM, integrated with fins and flat heat pipes.
 - **Heat Source:** An aluminum heater to simulate an electronic component.
 - **Data Collection:** A data acquisition system (DAQ) and thermocouples to record temperature history under controlled thermal loads.

PCM Classification and Selection Workflow

To aid in the selection of PCMs like **Tricosane** for research applications, the following diagram outlines a general decision-making workflow and classification.



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This workflow is based on established PCM classification and desired property criteria outlined in the literature [3] [5].

Key Insights for Researchers

- **Performance Trade-offs:** **Tricosane**'s primary limitation is its **low thermal conductivity**, which can limit heat transfer rates [3]. The studies showing high performance successfully mitigated this by integrating the PCM with **heat pipes, fins, or creating nano-composites** [2].
- **Material Stability:** Technical-grade paraffins like **Tricosane** are cost-effective but can contain impurities. Research indicates that after hundreds of melting-solidification cycles, the latent heat of fusion can decrease by up to ~20%, which is a critical consideration for long-term studies [3].

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